

Application Notes and Protocols: Dissolving (-)-Dizocilpine Maleate for In Vivo Studies

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Compound of Interest

Compound Name: (-)-Dizocilpine maleate

Cat. No.: B15617384

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

(-)-Dizocilpine maleate, also known as MK-801, is a potent and selective non-competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor.^{[1][2][3]} It acts by binding to a site within the NMDA-associated ion channel, thereby preventing Ca^{2+} flux. Due to its ability to readily cross the blood-brain barrier, MK-801 is a widely used research tool in neuroscience to study NMDA receptor function, induce animal models of schizophrenia, and investigate neurodegenerative processes.^{[1][4]} Proper dissolution and formulation of **(-)-Dizocilpine maleate** are critical for ensuring accurate dosing and obtaining reliable results in in vivo studies. These application notes provide detailed protocols for the preparation of MK-801 solutions for various routes of administration in animal models.

Data Presentation: Solubility and Formulation Summary

The following tables summarize the solubility of **(-)-Dizocilpine maleate** in common solvents and provide examples of formulations used in published in vivo research.

Table 1: Solubility of **(-)-Dizocilpine Maleate**

Solvent	Solubility	Notes
DMSO	67 - 133.33 mg/mL	Hygroscopic DMSO can reduce solubility; use fresh, anhydrous DMSO.[1][2][3] Ultrasonic assistance may be required.[2][3]
Ethanol	25 mg/mL	Ultrasonic assistance may be required.[2][3]
Water	7.69 - 8.33 mg/mL (or up to 10 mM)	Requires ultrasonication and warming to 60°C for complete dissolution.[2][3]
Saline (0.9% NaCl)	Sufficient for typical in vivo doses	Commonly used as a vehicle for intraperitoneal injections.[3][4][5]
Dimethylformamide (DMF)	~25 mg/mL	Can be used as an initial solvent before dilution with aqueous buffers.[6]

Table 2: Example Formulations for In Vivo Administration

Route of Administration	Vehicle/Formulation	Animal Model	Typical Dosages	Reference
Intraperitoneal (i.p.)	Saline (0.9% NaCl)	Mice, Rats	0.01 - 10 mg/kg	[4] [5] [7] [8]
Intraperitoneal (i.p.)	5% DMSO + 40% PEG300 + 5% Tween80 + 50% ddH ₂ O	Not specified	Not specified	[1]
Oral (gavage)	Carboxymethylcellulose sodium (CMC-Na) solution	Not specified	≥ 5 mg/mL	[1]
Intraperitoneal (i.p.)	5% DMSO + 95% Corn oil	Not specified	Not specified	[1]

Experimental Protocols

Protocol 1: Preparation of (-)-Dizocilpine Maleate in Saline for Intraperitoneal Injection

This protocol is suitable for most routine in vivo studies where a simple aqueous-based solution is preferred.

Materials:

- **(-)-Dizocilpine maleate** powder
- Sterile 0.9% saline solution
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

- Sterile filters (0.22 μm) and syringes

Procedure:

- Calculate the required amount: Determine the total volume of the solution needed based on the number of animals, the dose (e.g., in mg/kg), and the injection volume (typically 5-10 mL/kg for rodents).
- Weigh the compound: Accurately weigh the required amount of **(-)-Dizocilpine maleate** powder and place it in a sterile vial.
- Add saline: Add the calculated volume of sterile 0.9% saline to the vial.
- Dissolve the compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minutes. Gentle warming (up to 60°C) can also aid dissolution.^[2]
- Sterile filtration: Once the solid is completely dissolved and the solution is clear, draw the solution into a sterile syringe and pass it through a 0.22 μm sterile filter into a new sterile vial. This step is crucial to ensure the sterility of the final solution for injection.
- Storage: For immediate use. Aqueous stock solutions can be stored at 4°C for up to one month or at -20°C for up to three months. However, for in vivo experiments, it is always recommended to use freshly prepared solutions.

Protocol 2: Preparation of a Multi-Component Vehicle Solution for Enhanced Solubility

This protocol is designed for situations where higher concentrations are needed or when a non-aqueous based vehicle is required.

Materials:

- **(-)-Dizocilpine maleate** powder

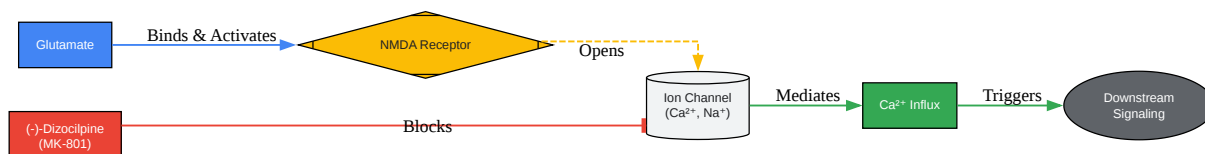
- Dimethyl sulfoxide (DMSO), anhydrous
- Polyethylene glycol 300 (PEG300)
- Tween 80 (Polysorbate 80)
- Sterile deionized water (ddH₂O) or saline
- Sterile tubes and syringes

Procedure:

- Prepare the vehicle mixture: In a sterile tube, prepare the vehicle by combining the components in the desired ratio. For example, a common vehicle consists of:
 - 5% DMSO
 - 40% PEG300
 - 5% Tween 80
 - 50% ddH₂O or saline
- Dissolve **(-)-Dizocilpine maleate** in DMSO: First, dissolve the weighed **(-)-Dizocilpine maleate** powder in the DMSO portion of the vehicle. Ensure it is fully dissolved.
- Add other components sequentially:
 - Add the PEG300 to the DMSO solution and mix thoroughly until the solution is clear.[\[1\]](#)
 - Add the Tween 80 and mix again until clear.[\[1\]](#)
 - Finally, add the ddH₂O or saline dropwise while vortexing to avoid precipitation.[\[1\]](#)
- Final Checks: Ensure the final solution is a clear and homogenous mixture.
- Storage: This mixed solution should be used immediately for optimal results.[\[1\]](#)

Mandatory Visualizations

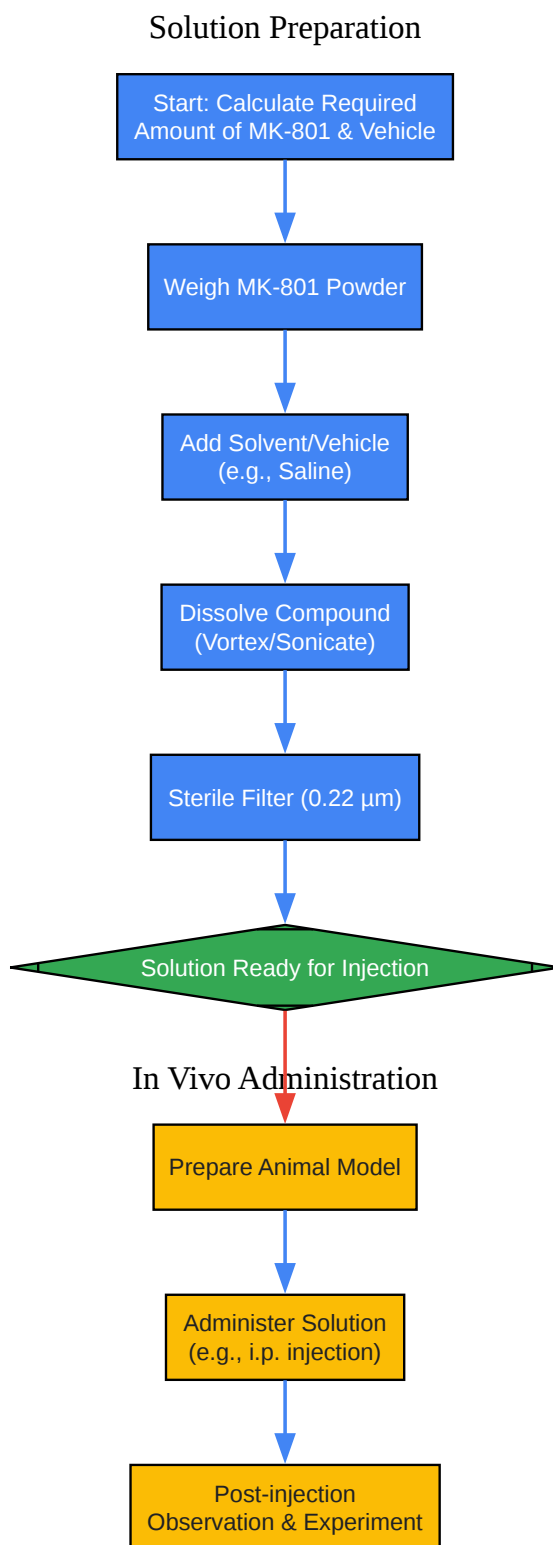
Signaling Pathway



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Caption: Mechanism of action of (-)-Dizocilpine (MK-801).

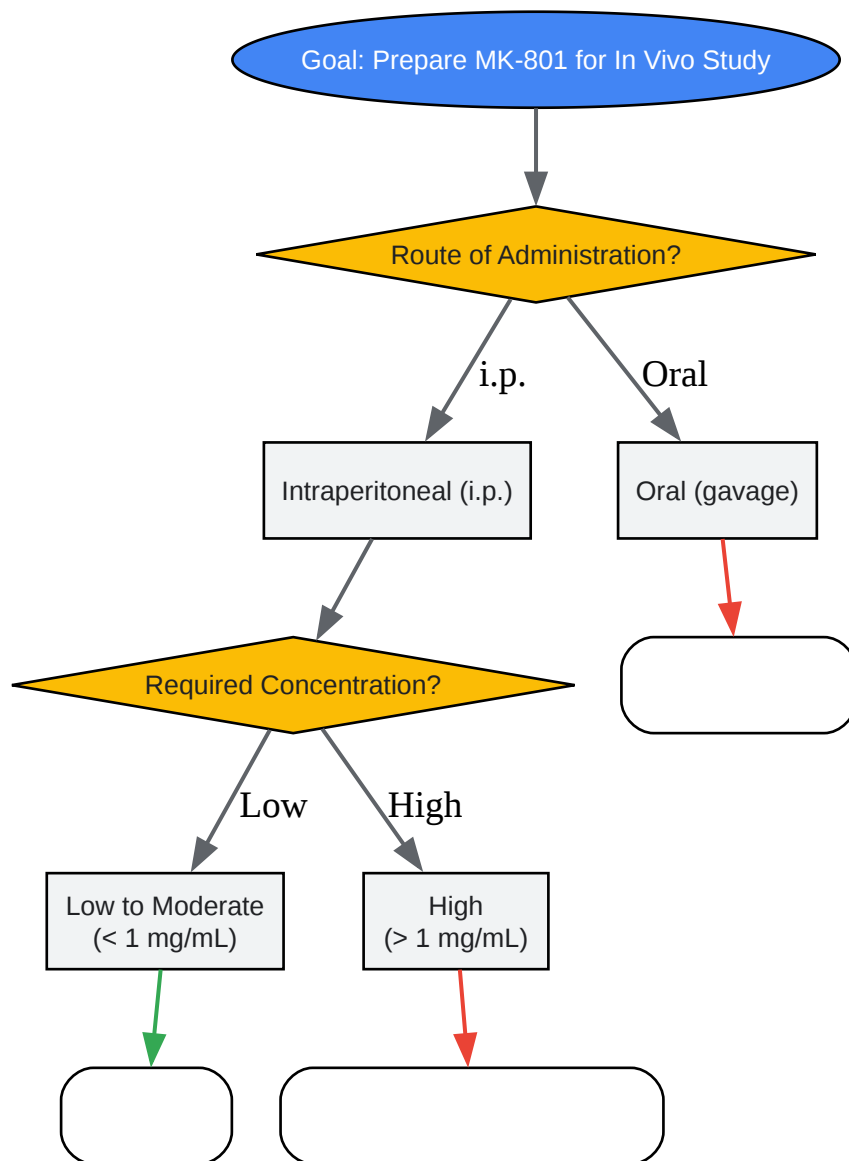
Experimental Workflow



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Caption: Workflow for preparing and administering MK-801.

Logical Relationships



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Caption: Decision tree for solvent and vehicle selection.

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